

Operational Safety & Logistics Guide: Handling SB 201076

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Compound of Interest

Compound Name: SB 201076

Cat. No.: B1247066

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Executive Summary & Mechanism of Action

SB 201076 is a potent, specific inhibitor of ATP Citrate Lyase (ACLY). Unlike general reagents, this compound intervenes at a critical metabolic junction—the conversion of citrate to acetyl-CoA—thereby halting de novo lipogenesis and cholesterol synthesis.^[1]

Why This Matters for Safety: Because **SB 201076** targets a fundamental metabolic enzyme conserved across mammalian systems, it possesses inherent systemic biological activity. While it is a valuable tool for studying metabolic dysregulation and cancer metabolism, it must be treated as a High Potency Active Pharmaceutical Ingredient (HPAPI) surrogate in the research setting. The primary risks are not just acute irritation, but potential metabolic disruption upon systemic absorption.

Risk Assessment & Hazard Identification

Treat **SB 201076** as a substance with Unknown/Variable Toxicity but high biological potency.

Hazard Category	Classification	Context & Causality
Inhalation	High Risk	As a dry powder, electrostatic forces can aerosolize particles during weighing. Inhalation bypasses first-pass metabolism, delivering the inhibitor directly to the systemic circulation.
Dermal Absorption	Moderate to High	Small molecule inhibitors often permeate skin, especially when dissolved in organic solvents like DMSO.
Target Organ	Liver & Adipose	Primary accumulation occurs in metabolically active tissues.
Physical State	Solid / Powder	Likely hygroscopic; prone to static charge buildup.

PPE Matrix: The "Double-Barrier" Standard

Do not rely on standard "lab coat and glasses." The following matrix is the minimum requirement for handling **SB 201076** in its solid (pure) form.

Body Zone	Standard PPE	Enhanced Requirement for SB 201076	Scientific Rationale
Respiratory	Surgical Mask	N95 (minimum) or P100 Respirator; Fume Hood Mandatory	Surgical masks do not filter fine particulate matter (<0.3 microns). A certified chemical fume hood is the primary engineering control.
Hand Protection	Latex Gloves	Double Nitrile Gloves (Outer: 5 mil, Inner: 4 mil)	Latex is permeable to many organic solvents. Nitrile offers superior resistance. Double gloving allows the outer layer to be stripped immediately upon contamination without exposing skin.
Ocular	Safety Glasses	Chemical Splash Goggles or Face Shield	Powder drift can bypass the gaps in standard safety glasses.
Body	Cotton Lab Coat	Tyvek® Lab Coat or Disposable Sleeve Covers	Cotton fibers trap powders, creating a secondary exposure source later. Tyvek sheds particles.

Operational Protocol: Weighing & Solubilization

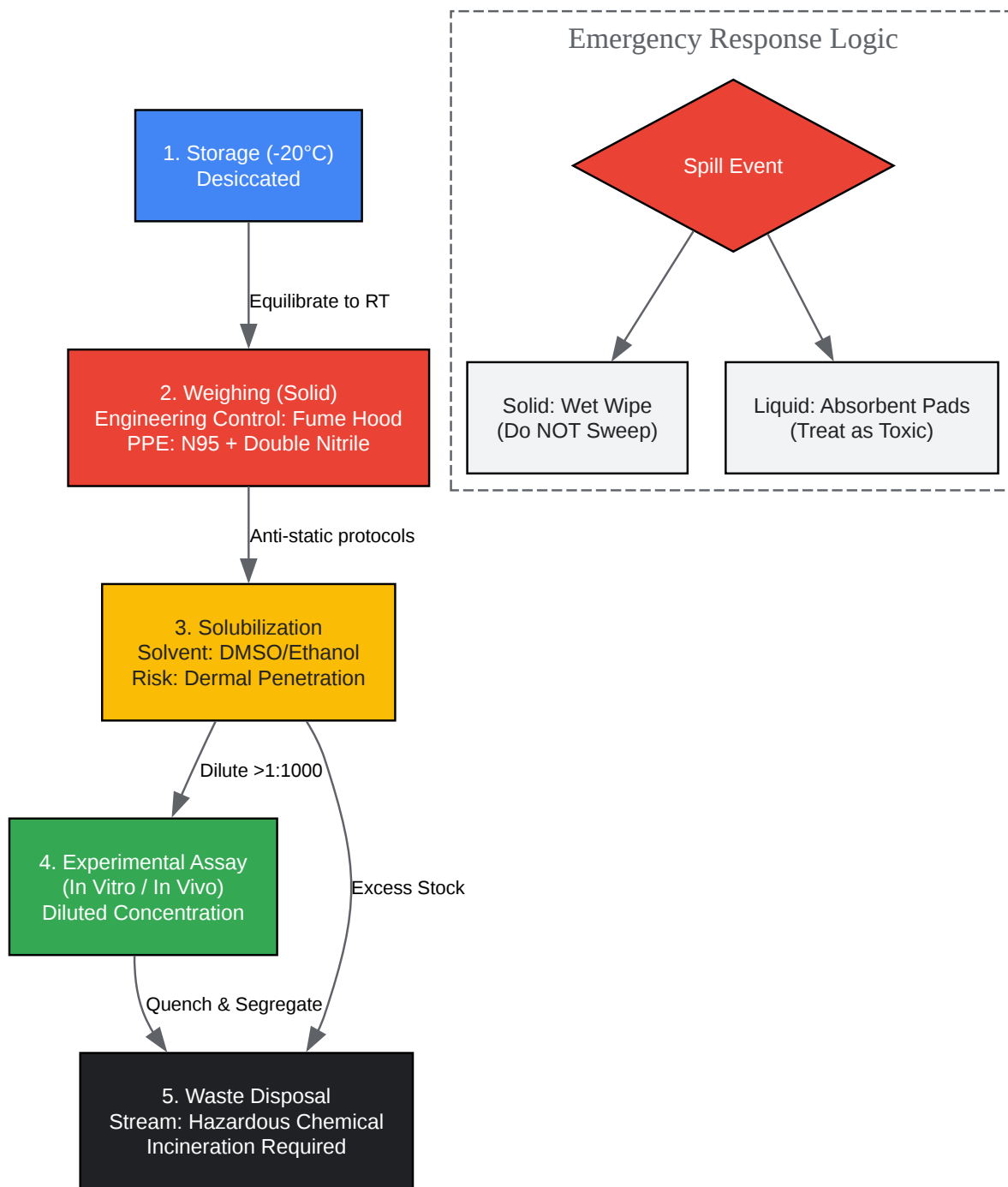
The "Static Trap" Issue: **SB 201076**, like many carboxylic acid derivatives, can carry a static charge. When the spatula approaches the weigh boat, the powder may "jump," causing invisible contamination of the balance area.

Step-by-Step Workflow

- Engineering Control: All weighing **MUST** occur inside a certified chemical fume hood. Turn off the hood's "high velocity" purge if applicable to prevent turbulence from blowing the powder, but maintain standard face velocity.
- Static Elimination: Use an ionizing bar or anti-static gun on the weigh boat and spatula before dispensing.
- Solvent Selection:
 - Primary Solvent: Dimethyl Sulfoxide (DMSO).
 - Solubility Note: **SB 201076** is generally soluble in DMSO up to ~20-50 mg/mL.
 - Critical Warning: DMSO is a potent skin penetrant. If **SB 201076** is dissolved in DMSO, it will carry the inhibitor through your gloves and skin instantly. Never handle DMSO solutions of this compound with a single layer of gloves.
- Dissolution: Vortex in a sealed tube. Do not sonicate in an open vessel (aerosol risk).

Visualization: Safety & Experimental Workflow

The following diagram illustrates the hierarchy of controls and the decision logic for handling **SB 201076**, ensuring containment from storage to disposal.



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Caption: Operational workflow for **SB 201076**, emphasizing the transition from high-risk solid handling to liquid containment and emergency spill logic.

Emergency Response & Disposal

Accidental Exposure

- Skin Contact (DMSO Solution): This is the highest risk scenario.
 - Remove contaminated gloves/clothing immediately.
 - Wash gently with soap and copious water for 15 minutes. Do not scrub (scrubbing abrades skin, increasing absorption).
 - Notify the safety officer.
- Eye Contact: Flush for 15 minutes using an eyewash station.

Waste Disposal

SB 201076 is a metabolic inhibitor. It cannot be disposed of down the drain.

- Solid Waste: Collect in a dedicated "Hazardous Solid" container.
- Liquid Waste: Collect in "Organic Solvent Waste" (if DMSO/Ethanol based). Label clearly: "Contains **SB 201076** - ATP Citrate Lyase Inhibitor."
- Destruction: Incineration is the preferred method for final destruction.

References

- Pearce, N. J., et al. (1998). "The role of ATP citrate-lyase in the metabolic regulation of plasma lipids. Hypolipidaemic effects of SB-204990, a lactone prodrug of the potent ATP citrate-lyase inhibitor SB-201076."[\[1\]](#)[\[2\]](#)[\[3\]](#) Biochemical Journal.
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Sources

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